

Strategic Handling & Application Guide: 4-Bromo-5-fluoro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-hydroxybenzaldehyde

CAS No.: 1427405-76-2

Cat. No.: B2397366

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Part 1: Executive Technical Summary

4-Bromo-5-fluoro-2-hydroxybenzaldehyde is not merely a catalog reagent; it is a high-value "privileged scaffold" in medicinal chemistry. Its trisubstituted benzene core—featuring an aldehyde, a phenol, and two distinct halogens—makes it a linchpin for Divergent Oriented Synthesis (DOS).

The ortho-hydroxyl and aldehyde groups allow for rapid heterocycle formation (e.g., benzofurans, coumarins), while the bromine and fluorine atoms offer orthogonal functionalization handles. The bromine enables palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), and the fluorine modulates metabolic stability and lipophilicity (Bioisosterism).

However, its multifunctionality introduces specific stability challenges—primarily oxidative degradation and pH-sensitive polymerization—that standard Safety Data Sheets (SDS) fail to address adequately.

Chemical Identity & Properties

Property	Specification
Chemical Name	4-Bromo-5-fluoro-2-hydroxybenzaldehyde
Molecular Formula	C ₇ H ₄ BrFO ₂
Molecular Weight	219.01 g/mol
Appearance	Off-white to pale yellow crystalline powder
Solubility	Soluble in DMSO, DMF, MeOH, DCM; Insoluble in water.
Purity Marker	¹ H-NMR Aldehyde peak (~10.0-10.4 ppm, s)
Key Impurity	4-Bromo-5-fluoro-2-hydroxybenzoic acid (Oxidation product)

Part 2: Critical Hazards & GHS Classification

While classified as an irritant, the real risk in a research setting is the compound's reactivity profile, which can lead to pressure buildup in sealed vessels if degradation occurs, or unexpected side reactions.

GHS Classification (29 CFR 1910.1200 / EU CLP)

- Skin Irritation: Category 2 (H315)[1]
- Eye Irritation: Category 2A (H319)
- STOT-SE (Respiratory): Category 3 (H335)[1]

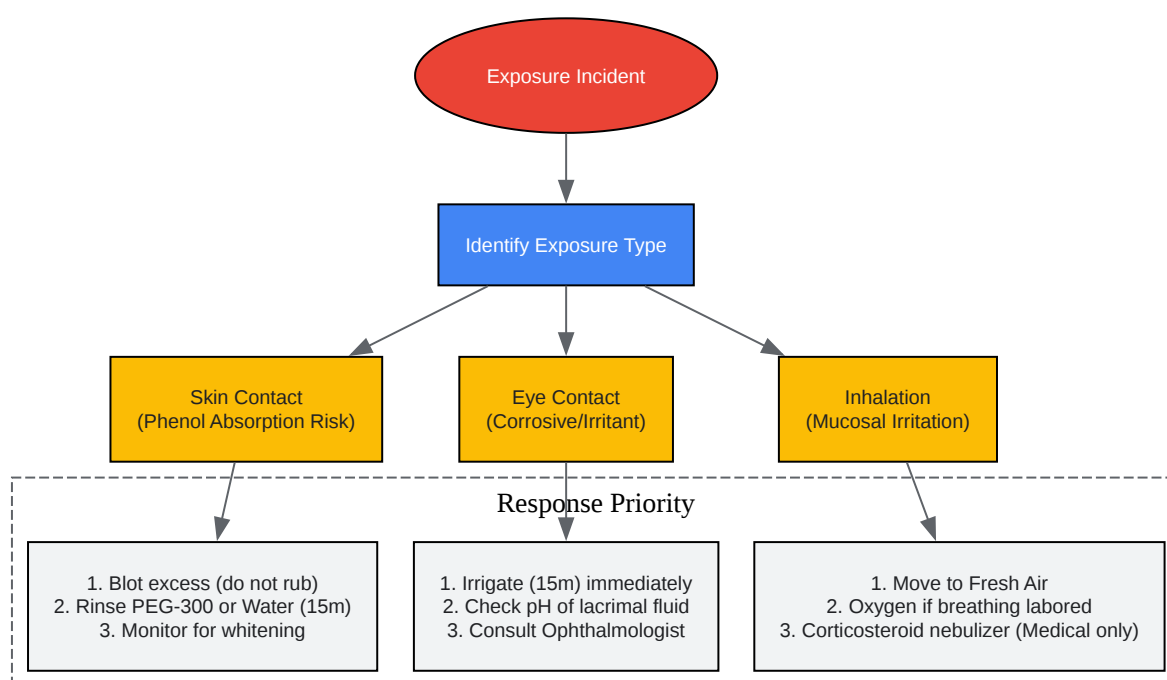
The "Hidden" Hazards (Expert Insight)

- Aldehyde Autoxidation: Like most benzaldehydes, this compound is air-sensitive. Exposure to atmospheric oxygen converts the aldehyde to the corresponding benzoic acid. This is not just a purity issue; the carboxylic acid can alter the pH of sensitive catalytic cycles, poisoning transition metal catalysts (e.g., Pd(0)).

- **Phenolic Acidity:** The fluorine atom at the 5-position increases the acidity of the para-hydroxyl group (relative to the F). This makes the phenol more prone to deprotonation, potentially leading to unwanted phenoxide formation if stored in basic environments or glass with high alkali content.

Emergency Response Decision Logic

The following diagram outlines the immediate response protocols for exposure, prioritizing the neutralization of the acidic phenol moiety.



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Caption: Decision logic for emergency response. Note the specific recommendation for PEG-300 for skin decontamination due to the lipophilic nature of halogenated phenols.

Part 3: Handling, Storage, & Stability Protocol

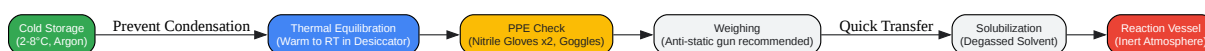
Scientific Integrity Note: The shelf-life of this compound is directly correlated to the exclusion of oxygen and moisture. A yellowing of the white powder is a visual indicator of synthesis degradation (quinone methide formation or oxidation).

Storage Architecture

- Primary Container: Amber glass vial with a Teflon-lined screw cap.
- Atmosphere: Argon or Nitrogen backfill is mandatory for long-term storage (>1 week).
- Temperature: 2°C to 8°C. (Freezing is acceptable but may cause condensation upon thawing; ensure desiccation before opening).

Handling Workflow (The "Schlenk" Standard)

To maintain the integrity of the aldehyde for sensitive couplings (e.g., Knoevenagel condensations), follow this workflow.



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Caption: Operational workflow to prevent hydrolysis and oxidation during the transfer from storage to reaction vessel.

Solubility & Solvent Compatibility[3]

- Recommended: Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), Tetrahydrofuran (THF).
- Caution: Avoid Acetone (can undergo aldol condensation with the benzaldehyde under basic conditions).
- Prohibited: Water (insoluble), strong alkaline solutions (causes rapid decomposition/polymerization).

Part 4: Synthetic Utility & Quality Control

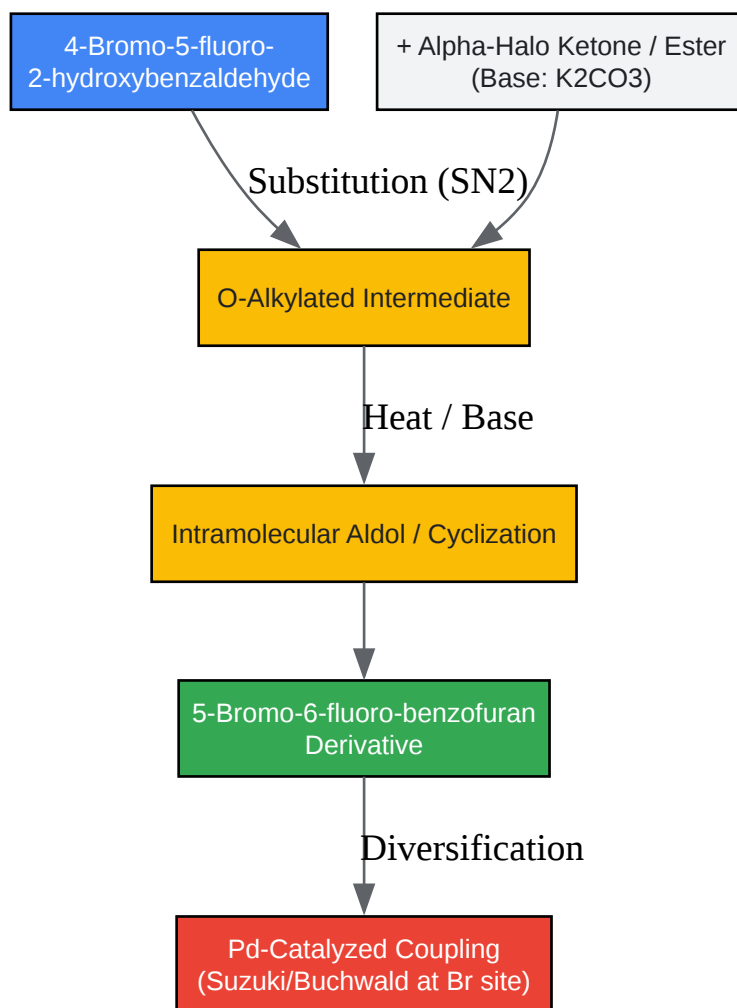
Quality Control: Self-Validating System

Before committing this reagent to a multi-step synthesis (e.g., a 10-step drug campaign), validate its purity.

- Visual Check: If the powder is dark brown, recrystallize immediately (EtOH/Water or Hexane/EtOAc).
- ¹H-NMR Check:
 - Aldehyde Proton: Singlet at ~10.2 ppm.
 - Phenol Proton: Broad singlet at ~11.0 ppm (exchangeable).
 - Impurity Flag: Appearance of a broad peak at ~13.0 ppm indicates oxidation to carboxylic acid.

Application Logic: The Benzofuran Pathway

The primary utility of **4-Bromo-5-fluoro-2-hydroxybenzaldehyde** is in the synthesis of substituted benzofurans via the Rap-Stoermer reaction or similar condensation-cyclization cascades.



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Caption: Synthetic pathway illustrating the conversion of the scaffold into a benzofuran core, followed by late-stage functionalization via the bromine handle.

References

- PubChem. (2024). Compound Summary: 4-Bromo-2-hydroxybenzaldehyde (Analogous Structure Data). National Library of Medicine. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. United States Department of Labor. [\[Link\]](#)
- Organic Syntheses. (2020). Handling of Air-Sensitive Aldehydes.[2] Org.[2][3][4] Synth. [\[Link\]](#)

(Note: Specific CAS numbers for multi-halogenated isomers vary by vendor catalog. Always verify the substitution pattern via NMR upon receipt.)

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